

ensuring consistent ML 10302 hydrochloride stock solution preparation

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Compound of Interest

Compound Name: ML 10302 hydrochloride

Cat. No.: B609118

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Technical Support Center: ML 10302 Hydrochloride

This technical support center provides guidance for researchers, scientists, and drug development professionals on the consistent preparation of **ML 10302 hydrochloride** stock solutions. Below you will find frequently asked questions (FAQs) and troubleshooting guides to address common issues encountered during experimental workflows.

Frequently Asked Questions (FAQs)

Q1: What is **ML 10302 hydrochloride** and what is its primary mechanism of action?

ML 10302 hydrochloride is a potent and selective partial agonist for the 5-HT₄ receptor.[1] Its mechanism of action involves binding to and activating 5-HT₄ receptors, which are G-protein coupled receptors. This activation can stimulate various downstream signaling pathways. It has been shown to increase the levels of soluble amyloid precursor protein α (sAPP α) in the cortex and hippocampus in animal models.[2]

Q2: What are the recommended solvents for dissolving ML 10302 hydrochloride?

ML 10302 hydrochloride is soluble in dimethyl sulfoxide (DMSO) and ethanol.[3]

Q3: What is the recommended storage condition for **ML 10302 hydrochloride** powder and its stock solution?



- Solid Powder: The solid powder form of ML 10302 hydrochloride is stable for at least two
 years when stored at -20°C.[2] One supplier suggests a shelf life of 1095 days. Some
 datasheets recommend desiccating at room temperature for the solid form.
- Stock Solutions: For long-term storage, it is recommended to store stock solutions at -20°C or -80°C. One supplier specifies that stock solutions are stable for up to 6 months at -80°C and for 1 month at -20°C.[4] Another source indicates that solutions in a solvent can be stored at -80°C for up to one year.[5]

Quantitative Data Summary

For easy reference, the following tables summarize key quantitative information for **ML 10302 hydrochloride**.

Table 1: Physicochemical and Binding Properties

Property	Value	Reference
Molecular Weight	349.25 g/mol	[2][3]
Molecular Formula	C15H21CIN2O3 · HCI	
Purity	≥98% (HPLC)	[2]
EC ₅₀ (5-HT ₄ receptor)	4 nM	[1][2]
K _i (5-HT ₄ receptor)	1.07 nM	[2][4]
K₁ (5-HT₃ receptor)	730 nM	

Table 2: Solubility and Storage Recommendations



Parameter	Recommendation	Reference
Solubility		
DMSO	Up to 50 mM	[3]
Ethanol	Up to 20 mM	[3]
Storage Conditions		
Solid Powder	-20°C (≥ 2 years stability)	[2]
Stock Solution (-20°C)	Up to 1 month	[4]
Stock Solution (-80°C)	Up to 6 months - 1 year	[4][5]

Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution in DMSO

This protocol outlines the steps to prepare a 10 mM stock solution of **ML 10302 hydrochloride** in DMSO.

Materials:

- ML 10302 hydrochloride (solid powder)
- Anhydrous dimethyl sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated micropipettes
- Vortex mixer
- Ultrasonic bath (optional)

Procedure:

• Equilibration: Allow the vial of **ML 10302 hydrochloride** powder to equilibrate to room temperature for 15-20 minutes before opening to prevent condensation.



- Weighing: Accurately weigh the desired amount of ML 10302 hydrochloride powder. For example, to prepare 1 mL of a 10 mM stock solution, you will need 3.49 mg of the compound (Molecular Weight = 349.25 g/mol).
- Solvent Addition: Add the calculated volume of DMSO to the vial containing the powder. For 3.49 mg, add 1 mL of DMSO.
- Dissolution:
 - Cap the vial tightly and vortex thoroughly for 1-2 minutes to facilitate dissolution.
 - If the compound does not fully dissolve, gentle warming of the tube to 37°C and brief sonication in an ultrasonic bath can aid in dissolution.
- Aliquotting and Storage:
 - Once the powder is completely dissolved, aliquot the stock solution into smaller, singleuse volumes in sterile microcentrifuge tubes. This minimizes freeze-thaw cycles.
 - Store the aliquots at -20°C for short-term storage or -80°C for long-term storage.

Troubleshooting Guide

Issue 1: The compound does not fully dissolve in the solvent.

- Possible Cause: The concentration may be too high, or the dissolution process may be incomplete.
- Troubleshooting Steps:
 - Verify Concentration: Double-check your calculations to ensure you have not exceeded the known solubility limit (e.g., 50 mM in DMSO).[3]
 - Enhance Dissolution:
 - Continue vortexing for a longer period.
 - Gently warm the solution to 37°C.[3]



- Use an ultrasonic bath for 5-10 minutes to break up any aggregates.[3]
- Prepare a More Dilute Stock: If the compound still does not dissolve, prepare a more dilute stock solution and adjust the volume used in your experiments accordingly.

Issue 2: The stock solution appears cloudy or has visible precipitates after storage.

- Possible Cause: The compound may have precipitated out of solution during storage, especially after a freeze-thaw cycle.
- Troubleshooting Steps:
 - Re-dissolve: Before use, allow the aliquot to thaw completely at room temperature. Vortex the solution thoroughly to ensure any precipitate is redissolved.
 - Gentle Warming: If vortexing is insufficient, gently warm the solution to 37°C and vortex again.
 - Avoid Repeated Freeze-Thaw Cycles: Prepare single-use aliquots to minimize the number of times the stock solution is frozen and thawed.

Issue 3: Inconsistent experimental results using the same stock solution.

- Possible Cause: This could be due to degradation of the compound, inaccurate pipetting, or improper storage.
- Troubleshooting Steps:
 - Prepare Fresh Stock: If you suspect the stock solution has degraded, prepare a fresh stock solution from the solid powder.
 - Verify Pipettes: Ensure your micropipettes are properly calibrated.
 - Confirm Storage Conditions: Double-check that the stock solution has been stored at the correct temperature and protected from light.

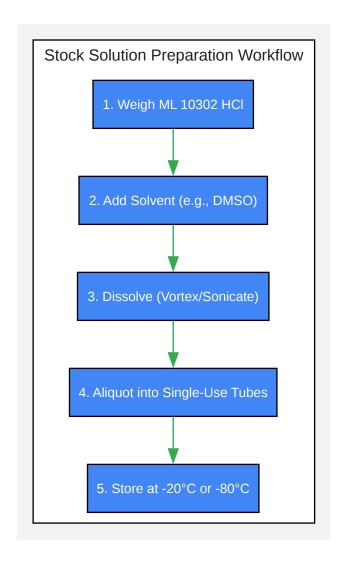
Visualizations



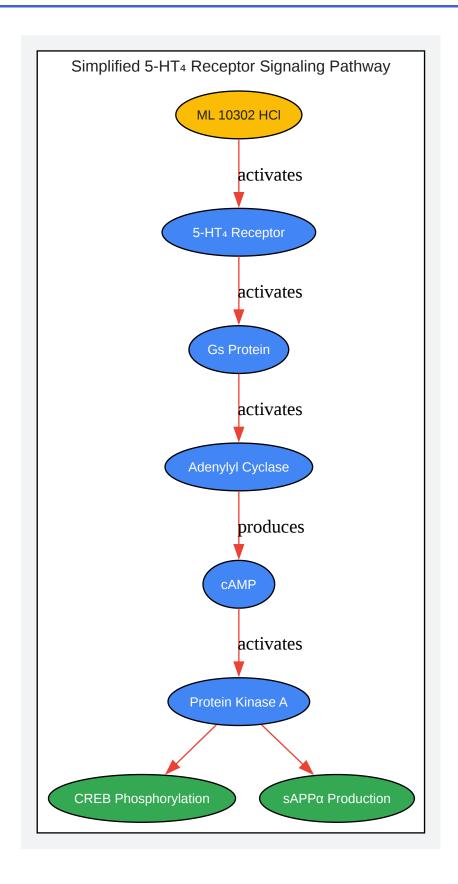
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Below are diagrams illustrating key concepts related to ML 10302 hydrochloride.

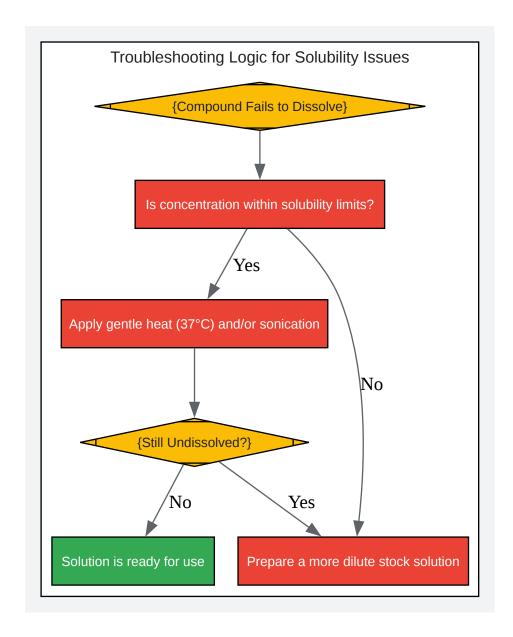












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